

# 2-Methoxy-5-nitroaniline molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methoxy-5-nitroaniline

Cat. No.: B165355

[Get Quote](#)

## An In-Depth Technical Guide to 2-Methoxy-5-nitroaniline

For researchers, scientists, and professionals in drug development, **2-Methoxy-5-nitroaniline** is a significant chemical intermediate. This guide provides a comprehensive overview of its core properties, synthesis, and analysis, presenting key data and experimental protocols in a structured format.

## Core Properties of 2-Methoxy-5-nitroaniline

**2-Methoxy-5-nitroaniline**, also known as 5-Nitro-o-anisidine, is a nitroaromatic compound with the chemical formula  $C_7H_8N_2O_3$ .<sup>[1][2][3][4]</sup> It is characterized by a methoxy ( $-OCH_3$ ) group at the 2-position and a nitro ( $-NO_2$ ) group at the 5-position of an aniline ring.<sup>[1]</sup> This compound appears as orange-red needles or an orange powder.<sup>[3]</sup> The presence of both an electron-donating methoxy group and an electron-withdrawing nitro group results in a large dipole moment, influencing its optical and electronic properties.<sup>[1]</sup>

## Quantitative Data Summary

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	168.15 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	117-119°C <a href="#">[1]</a>
Boiling Point	351.79 °C
Flash Point	166.55 °C
CAS Number	99-59-2 <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **2-Methoxy-5-nitroaniline** are crucial for its application in research and development.

### Synthesis Protocol: Nitration of 2-Methoxyaniline

A common method for the synthesis of **2-Methoxy-5-nitroaniline** is the nitration of 2-methoxyaniline.[\[1\]](#)[\[3\]](#)

#### Materials:

- 2-Methoxyaniline
- Nitric acid
- Sulfuric acid
- Ice
- Ethanol
- Water

#### Procedure:

- In a reaction vessel, carefully add 2-methoxyaniline to concentrated sulfuric acid while maintaining a low temperature (0–5°C) using an ice bath.
- Slowly add a nitrating mixture of nitric acid and sulfuric acid to the solution, ensuring the temperature does not exceed 5°C to prevent over-nitration.[1]
- After the addition is complete, continue to stir the mixture at 0–5°C for 1-2 hours.[1]
- Pour the reaction mixture into ice water to quench the reaction and precipitate the product.
- Filter the resulting solid and wash it with cold water.
- For purification, recrystallize the crude product from an ethanol/water mixture to achieve a purity of ≥98%. [1]

## Analytical Protocol: High-Performance Liquid Chromatography (HPLC)

HPLC is a recommended technique for the purity analysis of **2-Methoxy-5-nitroaniline**.[1]

Instrumentation and Conditions:

- Column: C18 column[1]
- Mobile Phase: A mixture of methanol and water (e.g., 70:30 v/v) or acetonitrile and water with phosphoric acid.[1][5][6] For Mass Spectrometry (MS) compatible applications, formic acid should be used instead of phosphoric acid.[5][6]
- Detection: UV detection at 254 nm.[1]
- Column Temperature: Ambient

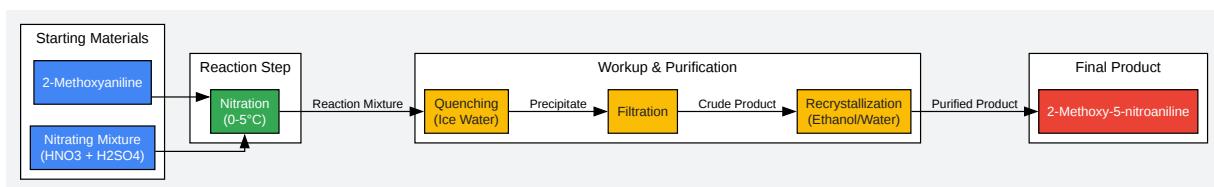
Procedure:

- Prepare a standard solution of **2-Methoxy-5-nitroaniline** of known concentration in a suitable solvent (e.g., methanol).
- Prepare the sample solution by dissolving the synthesized product in the mobile phase.

- Set up the HPLC system with the specified column and mobile phase.
- Inject the standard solution to obtain a reference chromatogram and retention time.
- Inject the sample solution and record the chromatogram.
- Analyze the chromatogram to determine the purity of the sample by comparing the peak area of **2-Methoxy-5-nitroaniline** to the total peak area.

## Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **2-Methoxy-5-nitroaniline** from 2-Methoxyaniline.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **2-Methoxy-5-nitroaniline**.

## Applications in Drug Development

**2-Methoxy-5-nitroaniline** serves as a crucial precursor in the synthesis of various pharmaceutical compounds.<sup>[1]</sup> Notably, it is a key starting material for the production of Osimertinib, a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor used in cancer therapy.<sup>[1]</sup> Its role in the multi-step synthesis of such targeted therapies highlights its importance in the pharmaceutical industry. The compound is also utilized in the manufacturing of azo dyes.<sup>[1][7]</sup>

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Methoxy-5-nitroaniline | 99-59-2 | Benchchem [benchchem.com]
- 2. scbt.com [scbt.com]
- 3. 2-Methoxy-5-nitroaniline | C7H8N2O3 | CID 7447 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. 2-Methoxy-5-nitroaniline | SIELC Technologies [sielc.com]
- 6. Separation of 2-Methoxy-5-nitroaniline on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 7. CAS 99-59-2 | 2-Methoxy-5-nitroaniline | Fast Scarlet R Supplier [jayfinechem.com]
- To cite this document: BenchChem. [2-Methoxy-5-nitroaniline molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b165355#2-methoxy-5-nitroaniline-molecular-weight-and-formula\]](https://www.benchchem.com/product/b165355#2-methoxy-5-nitroaniline-molecular-weight-and-formula)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)